Application Note: Spectrophotometric Determination of Olmesartan Medoxomil in Bulk Drug

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Compound of Interest	
Compound Name:	Olmesartan Medoxomil
Cat. No.:	B1677270

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the quantitative determination of **Olmesartan Medoxomil** in bulk drug form using UV-Vis spectrophotometry. The described method is simple, cost-effective, and suitable for routine quality control analysis. This application note includes a summary of key validation parameters, a step-by-step experimental protocol, and a visual representation of the workflow.

Introduction

Olmesartan medoxomil is an angiotensin II receptor blocker used in the treatment of hypertension. Accurate and reliable analytical methods are crucial for ensuring the quality and purity of the bulk drug. UV-Vis spectrophotometry offers a straightforward and accessible technique for the quantification of **olmesartan medoxomil**. This method is based on the principle that the drug absorbs ultraviolet radiation at a specific wavelength, and the absorbance is directly proportional to the concentration.

Data Presentation

The following table summarizes the quantitative data from various validated UV spectrophotometric methods for the determination of **olmesartan medoxomil**.

Parameter	Method 1	Method 2	Method 3
Solvent	Methanol[1]	Acetonitrile[2]	0.02N NaOH-Water[2]
λmax (nm)	257[1][3]	258[2][4]	250[2]
Linearity Range (µg/mL)	2 - 20[1][3]	1.0 - 70.0[2]	1.0 - 75.0[2]
Regression Equation	Y = 0.0579x + 0.0006[1][3]	Y = 0.043x + 0.002	Y = 0.031x + 0.001
Correlation Coefficient (r^2)	> 0.99[1][3]	> 0.999	> 0.999
Limit of Detection (LOD) (µg/mL)	1.012[1][3]	0.11	0.12
Limit of Quantification (LOQ) (µg/mL)	3.036[1][3]	0.34	0.37
% Recovery	101.32 ± 0.452[1][3]	98.0 - 102.0	98.0 - 102.0

Experimental Protocol

This protocol details the procedure for the spectrophotometric determination of **olmesartan medoxomil** in a bulk drug sample using methanol as the solvent.

3.1. Materials and Equipment

- Double beam UV-Vis Spectrophotometer

- Quartz cuvettes (1 cm path length)

- Volumetric flasks (10 mL, 100 mL)

- Pipettes

- Analytical balance

- Sonicator

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- **Olmesartan Medoxomil** reference standard

- Methanol (AR grade)

- Whatman filter paper #44[1]

3.2. Preparation of Standard Stock Solution (100 μg/mL)

- Accurately weigh 10 mg of **Olmesartan Medoxomil** reference standard.[1]

- Transfer the weighed standard into a 100 mL volumetric flask.[1]

- Add approximately 70 mL of methanol and sonicate for 15 minutes to dissolve the drug completely.[1]

- Make up the volume to 100 mL with methanol.[1]

3.3. Preparation of Working Standard Solutions

- From the standard stock solution, pipette appropriate aliquots into a series of 10 mL volumetric flasks.

- Dilute with methanol to obtain final concentrations within the linear range (e.g., 2, 4, 6, 8, 10, 12, 14, 16, 18, 20 μg/mL).[1]

3.4. Preparation of Sample Solution

- Accurately weigh a quantity of the bulk drug powder equivalent to 10 mg of **olmesartan medoxomil**.

- Transfer it to a 100 mL volumetric flask.

- Add about 70 mL of methanol and sonicate for 15 minutes to ensure complete dissolution.[1]

- Make up the volume to 100 mL with methanol.[1]

- Filter the solution through Whatman filter paper #44.[1]

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- Dilute the filtrate with methanol to obtain a final concentration within the calibrated range (e.g., 10 µg/mL).
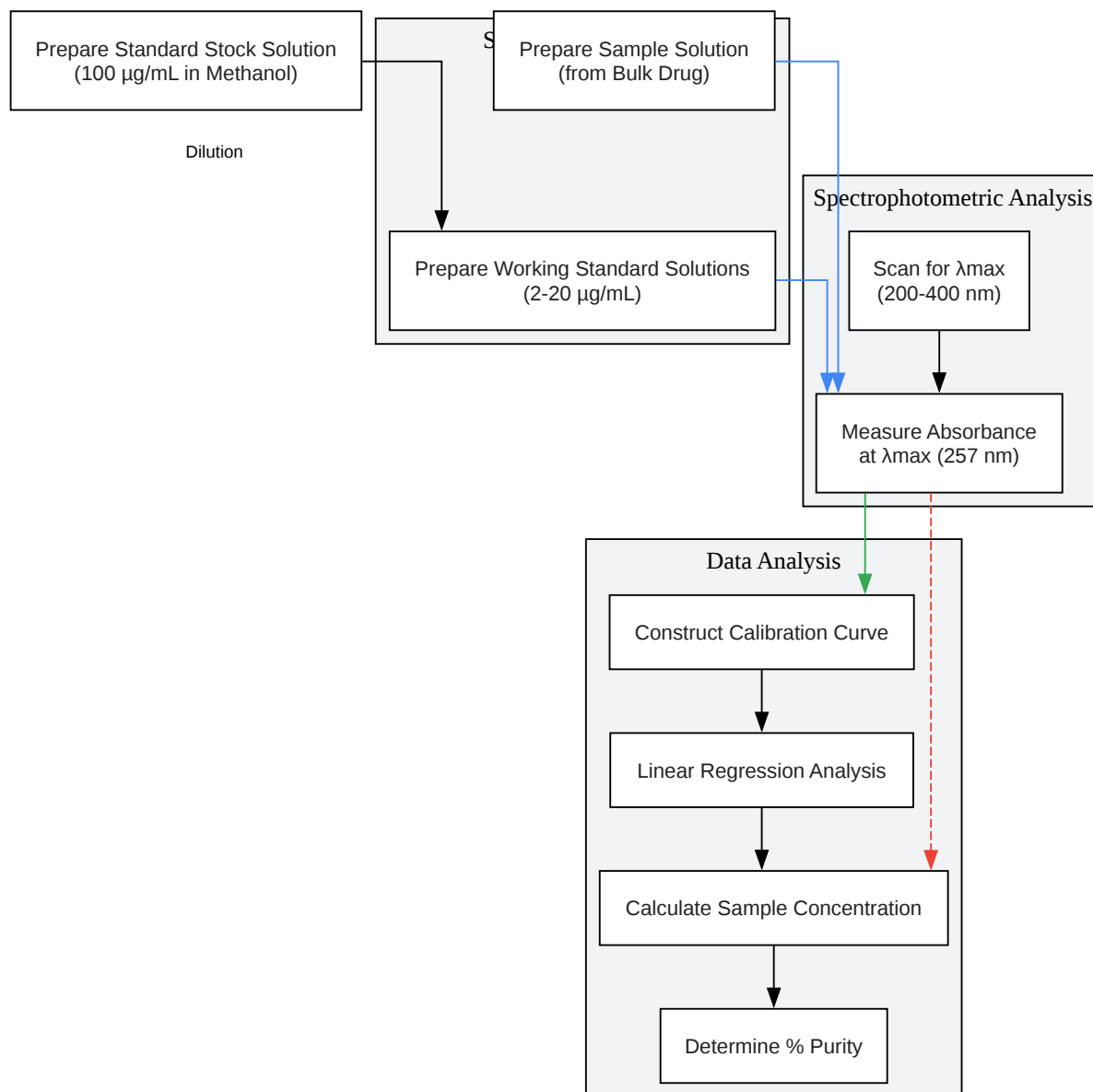
3.5. Spectrophotometric Analysis

- Set the spectrophotometer to scan over the range of 200-400 nm.

- Use methanol as the blank.

- Record the absorption spectrum of a working standard solution to determine the wavelength of maximum absorbance (λmax), which should be approximately 257 nm.[1][3]

- Set the spectrophotometer to measure the absorbance at the determined λmax.

- Measure the absorbance of all working standard solutions and the sample solution.

3.6. Data Analysis

- Construct a calibration curve by plotting the absorbance of the working standard solutions versus their respective concentrations.

- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (r^2).

- Determine the concentration of **olmesartan medoxomil** in the sample solution using the regression equation.

- Calculate the percentage purity of the **olmesartan medoxomil** in the bulk drug sample.

Visualization

The following diagram illustrates the experimental workflow for the spectrophotometric determination of **olmesartan medoxomil**.

Prepare Standard Stock Solution
(100 µg/mL in Methanol)

Dilution

Prepare Sample Solution
(from Bulk Drug)

Spectrophotometric Analysis

Prepare Working Standard Solutions
(2-20 µg/mL)

Scan for λmax
(200-400 nm)

Measure Absorbance
at λmax (257 nm)

Data Analysis

Construct Calibration Curve

Linear Regression Analysis

Calculate Sample Concentration

Determine % Purity

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Caption: Experimental workflow for the spectrophotometric determination of **olmesartan medoxomil**.

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References

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